

Application Notes and Protocols for Cell-Based Assays in Triazoxide Toxicity Screening

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Compound of Interest

Compound Name: **Triazoxide**
Cat. No.: **B105211**

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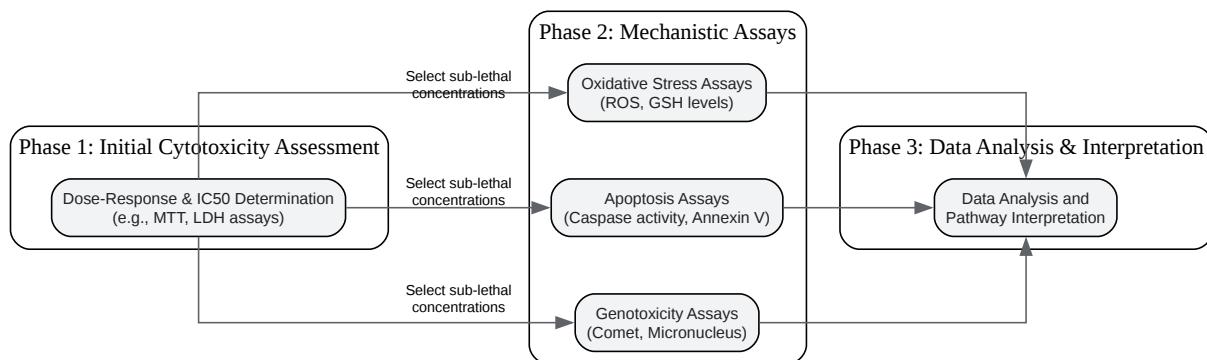
Introduction

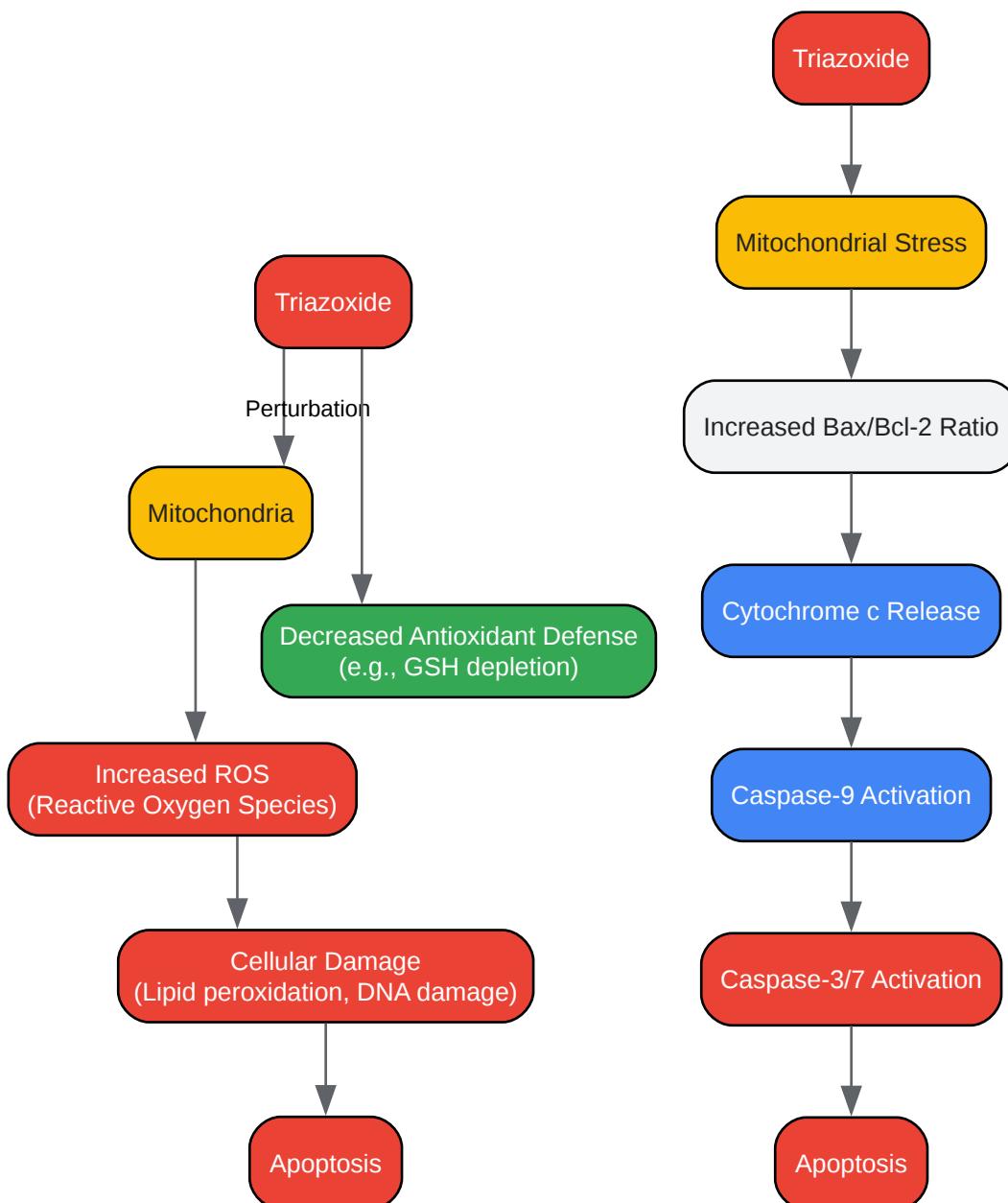
Triazoxide is a fungicide characterized by its 7-chloro-3-(1H-imidazol-1-yl)-1,2,4-benzotriazine 1-oxide structure.^[1] As a member of the benzotriazine class of compounds and containing a triazole moiety, its toxicological profile is of significant interest in agrochemical and pharmaceutical research. While the exact mode of action of **Triazoxide** is not fully elucidated, it is classified as toxic if swallowed or inhaled.^[1] This document provides detailed application notes and protocols for a suite of cell-based assays to enable comprehensive in vitro toxicity screening of **Triazoxide**.

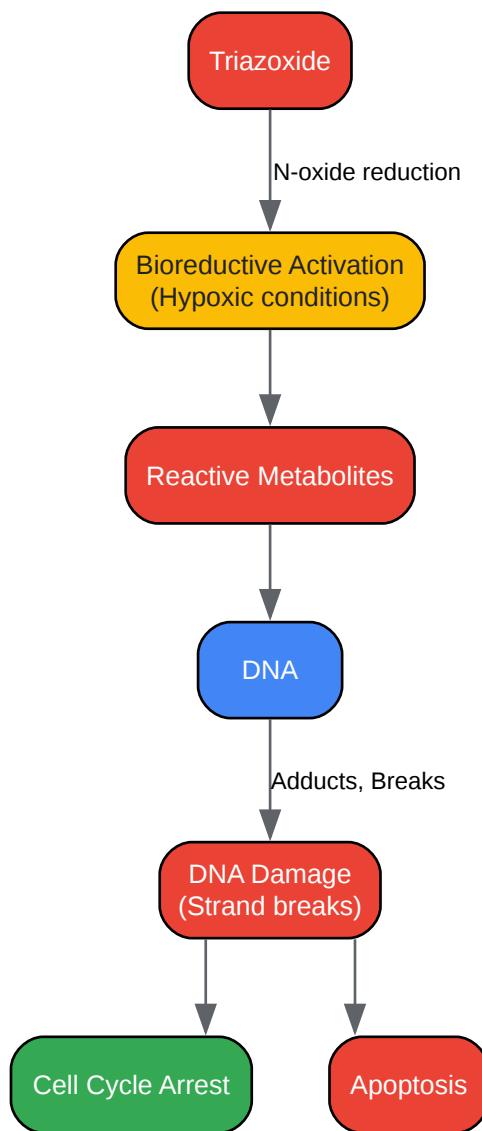
The proposed assays are designed to investigate key cellular processes commonly affected by toxic compounds, including cytotoxicity, oxidative stress, apoptosis, and genotoxicity. Given that other triazole fungicides are known to induce oxidative stress and apoptosis, and benzotriazine N-oxides can cause DNA damage, these endpoints are particularly relevant for assessing the potential toxicity of **Triazoxide**.^{[2][3]}

General Workflow for Triazoxide Toxicity Screening

The following diagram outlines a general workflow for the comprehensive in vitro toxicity screening of **Triazoxide**.







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References

- 1. Triazoxide | C₁₀H₆CIN₅O | CID 93422 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]

- 3. Electrochemical studies and DNA damaging effects of the benzotriazine-N-oxides - PubMed [pubmed.ncbi.nlm.nih.gov]
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